

Solubility of Methyl 3-fluoro-2-vinylisonicotinate in common organic solvents

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Compound of Interest

Compound Name: Methyl 3-fluoro-2-vinylisonicotinat

Cat. No.: B2579229

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Technical Guide: Solubility Profile of Methyl 3-fluoro-2-vinylisonicotinate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available, peer-reviewed solubility data for **Methyl 3-fluoro-2-vinylisonicotinate** is limited. This guide provides a comprehensive framework for determining its solubility based on its chemical structure and established analytical methods. It includes a predictive assessment, a detailed experimental protocol for solubility determination, and a template for data presentation.

Introduction: The Critical Role of Solubility

Solubility, the property of a solute to dissolve in a solvent to form a homogeneous solution, is a cornerstone of chemical and pharmaceutical sciences. For drug development professionals, understanding the solubility of a novel compound like **Methyl 3-fluoro-2-vinylisonicotinate** is paramount. It influences bioavailability, formulation strategies, and the selection of appropriate solvents for synthesis, purification, and analysis. This document outlines the expected solubility characteristics of **Methyl 3-fluoro-2-vinylisonicotinate** and provides a robust methodology for its empirical determination.

Predictive Solubility Analysis based on Molecular Structure

The solubility of a compound is governed by the principle of "like dissolves like," which implies that substances with similar intermolecular forces are likely to be soluble in one another. The structure of **Methyl 3-fluoro-2-vinylisonicotinate** (a substituted pyridine derivative) suggests a moderate polarity.

- **Pyridine Ring:** The nitrogen atom in the pyridine ring can act as a hydrogen bond acceptor, contributing to solubility in polar protic solvents.^[1] Pyridine itself is miscible with water and a wide range of organic solvents.^{[2][3]}
- **Ester Group (isonicotinate):** The methyl ester group adds polarity and potential for dipole-dipole interactions.
- **Fluoro and Vinyl Groups:** The fluorine atom is highly electronegative, increasing the polarity of the C-F bond. The vinyl group is nonpolar.

Based on these features, **Methyl 3-fluoro-2-vinylisonicotinate** is expected to exhibit the following solubility trends:

- **High Solubility:** In polar aprotic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF), and in chlorinated solvents like Dichloromethane and Chloroform.
- **Moderate to Good Solubility:** In alcohols like Methanol, Ethanol, and Isopropanol, where hydrogen bonding can occur.^[1] Also expected to be soluble in ketones like Acetone and esters like Ethyl Acetate.
- **Low Solubility:** In nonpolar solvents such as Hexane, Cyclohexane, and Toluene.
- **Limited Solubility in Water:** While the nitrogen and ester groups offer some polarity, the overall organic structure will likely limit its aqueous solubility.

Experimental Protocol: Isothermal Shake-Flask Method

The isothermal shake-flask method is a reliable and widely used technique for determining the equilibrium solubility of a compound.^[4]

Objective: To determine the saturation solubility of **Methyl 3-fluoro-2-vinylisonicotinate** in various organic solvents at a constant temperature (e.g., 25 °C).

Materials:

- **Methyl 3-fluoro-2-vinylisonicotinate** (solid, high purity)
- Selected organic solvents (analytical grade)
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or other quantitative analytical instrument like UV-Vis spectrophotometer)
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **Methyl 3-fluoro-2-vinylisonicotinate** to a series of vials. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
- Solvent Addition: Add a precise volume (e.g., 2.0 mL) of each selected solvent to its respective vial.
- Equilibration: Tightly cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitation speed (e.g., 150 rpm). Allow the samples to equilibrate for a sufficient period (typically 24-72 hours) to ensure saturation is reached.

- **Phase Separation:** After equilibration, let the vials stand undisturbed in the temperature-controlled environment to allow the excess solid to settle.
- **Sampling:** Carefully withdraw a sample from the clear supernatant of each vial using a syringe. Immediately pass the sample through a syringe filter to remove any undissolved microparticles.
- **Dilution:** Accurately dilute the filtered saturated solution with a suitable solvent (often the mobile phase for HPLC) to a concentration within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted samples using a pre-calibrated HPLC method to determine the concentration of **Methyl 3-fluoro-2-vinylisonicotinate**.
- **Calculation:** Calculate the solubility from the measured concentration, taking into account the dilution factor. Express the results in units such as mg/mL or mol/L.

Data Presentation

Quantitative solubility data should be presented in a clear and organized manner to facilitate comparison.

Table 1: Hypothetical Solubility of **Methyl 3-fluoro-2-vinylisonicotinate** at 25 °C

Solvent	Solvent Type	Solubility (mg/mL)	Solubility (mol/L)
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	> 200	> 1.10
Dichloromethane (DCM)	Chlorinated	150.5	0.83
Methanol	Polar Protic	85.2	0.47
Acetone	Ketone	78.9	0.43
Ethyl Acetate	Ester	65.1	0.36
Isopropanol	Polar Protic	44.3	0.24
Acetonitrile	Polar Aprotic	35.8	0.20
Toluene	Aromatic	10.4	0.06
Hexane	Nonpolar	< 1.0	< 0.005
Water	Polar Protic	2.5	0.014

Note: The data in this table is hypothetical and serves as an example of how results should be presented. Molar mass of **Methyl 3-fluoro-2-vinylisonicotinate** is approximately 181.17 g/mol

Visualization of Experimental Workflow

A diagram of the experimental workflow provides a clear, at-a-glance understanding of the process.

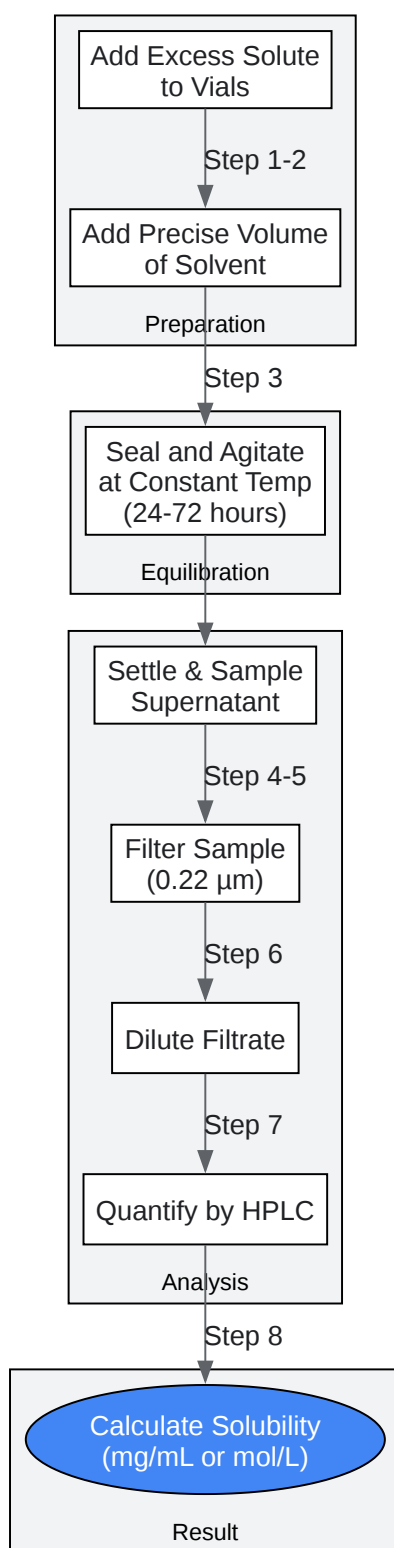


Figure 1: Isothermal Shake-Flask Solubility Workflow

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